

1-N-Boc-3-Cyanopyrrolidine molecular weight

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Compound of Interest

Compound Name: 1-N-Boc-3-Cyanopyrrolidine

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An In-depth Technical Guide to 1-N-Boc-3-Cyanopyrrolidine

This technical guide provides a comprehensive overview of **1-N-Boc-3-cyanopyrrolidine**, a key intermediate in pharmaceutical research and development. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and potential applications.

Core Data Summary

1-N-Boc-3-cyanopyrrolidine is a versatile synthetic building block, notable for its protected pyrrolidine ring and reactive nitrile group. These features make it an invaluable precursor for a wide range of biologically active molecules.^[1]

Property	Value	Reference
Molecular Weight	196.25 g/mol	[2][3]
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₂	[2][3]
CAS Number	476493-40-0	[4]
Appearance	Colorless to pale yellow solid	[2]
Boiling Point	307.9 ± 35.0 °C (Predicted)	[2]
Density	1.08 ± 0.1 g/cm ³ (Predicted)	[2]
Flash Point	140 °C	[2]
Storage Temperature	2-8°C	[2]

Synthetic Protocols

The synthesis of **1-N-Boc-3-cyanopyrrolidine** is crucial for its application in drug discovery. Below is a common and effective experimental protocol.

Synthesis of 1-N-Boc-3-Cyanopyrrolidine

Objective: To synthesize **1-N-Boc-3-cyanopyrrolidine** from tert-butyl 3-(methylsulfonyloxy)pyrrolidine-1-carboxylate.

Materials:

- tert-butyl 3-(methylsulfonyloxy)pyrrolidine-1-carboxylate (2.65 g, 10 mmol)
- Sodium cyanide (2.5 g, 50 mmol)
- N,N-dimethylformamide (DMF, 100 mL)
- Ethyl acetate
- Water
- Saturated saline solution

- Anhydrous sodium sulfate

Procedure:

- A solution of tert-butyl 3-(methylsulfonyloxy)pyrrolidine-1-carboxylate (10 mmol) and sodium cyanide (50 mmol) in DMF (100 mL) is prepared.[\[4\]](#)
- The reaction mixture is stirred at 100°C for 16 hours.[\[4\]](#)
- After the reaction is complete, it is cooled to room temperature.[\[4\]](#)
- The mixture is then poured into water and extracted with ethyl acetate.[\[4\]](#)
- The organic phases are combined, washed sequentially with water and saturated saline, and then dried over anhydrous sodium sulfate.[\[4\]](#)
- After filtration, the organic phase is concentrated under reduced pressure.[\[4\]](#)
- The resulting residue is purified by column chromatography (eluent: petroleum ether/ethyl acetate = 5:1) to yield **1-N-Boc-3-cyanopyrrolidine**.[\[4\]](#)

This method has been reported to achieve a high yield of 98%.[\[4\]](#)

Characterization Protocols

To confirm the identity and purity of the synthesized **1-N-Boc-3-cyanopyrrolidine**, a series of analytical techniques should be employed.

Structural Elucidation and Purity Assessment

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: To determine the number and types of protons, providing insights into the molecular structure.
- ¹³C NMR: To identify the number and types of carbon atoms, confirming the carbon skeleton.

Mass Spectrometry (MS):

- To determine the molecular weight of the compound, confirming the molecular formula. High-resolution mass spectrometry (HRMS) can be used for precise mass determination.

Infrared (IR) Spectroscopy:

- To identify the presence of key functional groups, such as the nitrile ($C\equiv N$) and the carbamate ($C=O$) from the Boc protecting group.

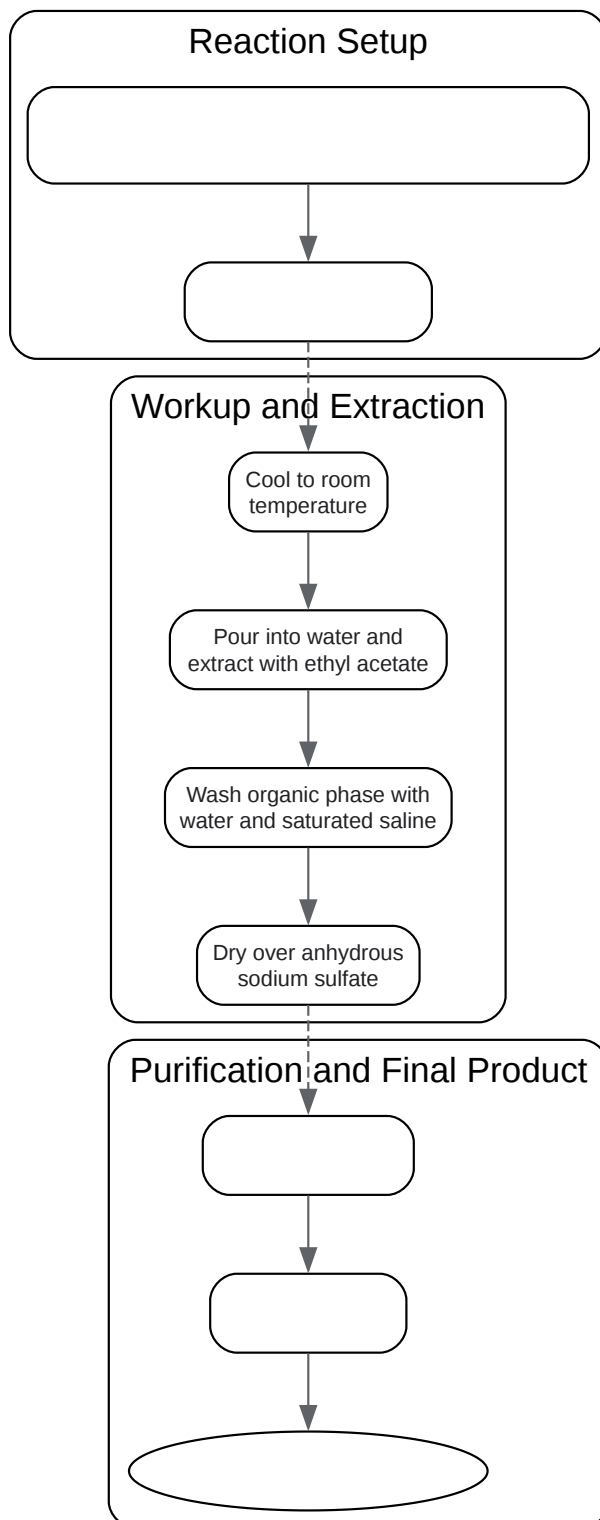
Purity Analysis (HPLC):

- High-Performance Liquid Chromatography (HPLC) is used to assess the purity of the final compound. A reversed-phase column with a suitable mobile phase (e.g., acetonitrile/water gradient) can be employed.

Visualized Workflows and Pathways

The following diagrams illustrate the experimental workflow for the synthesis of **1-N-Boc-3-cyanopyrrolidine** and a hypothetical signaling pathway where a derivative might be active.

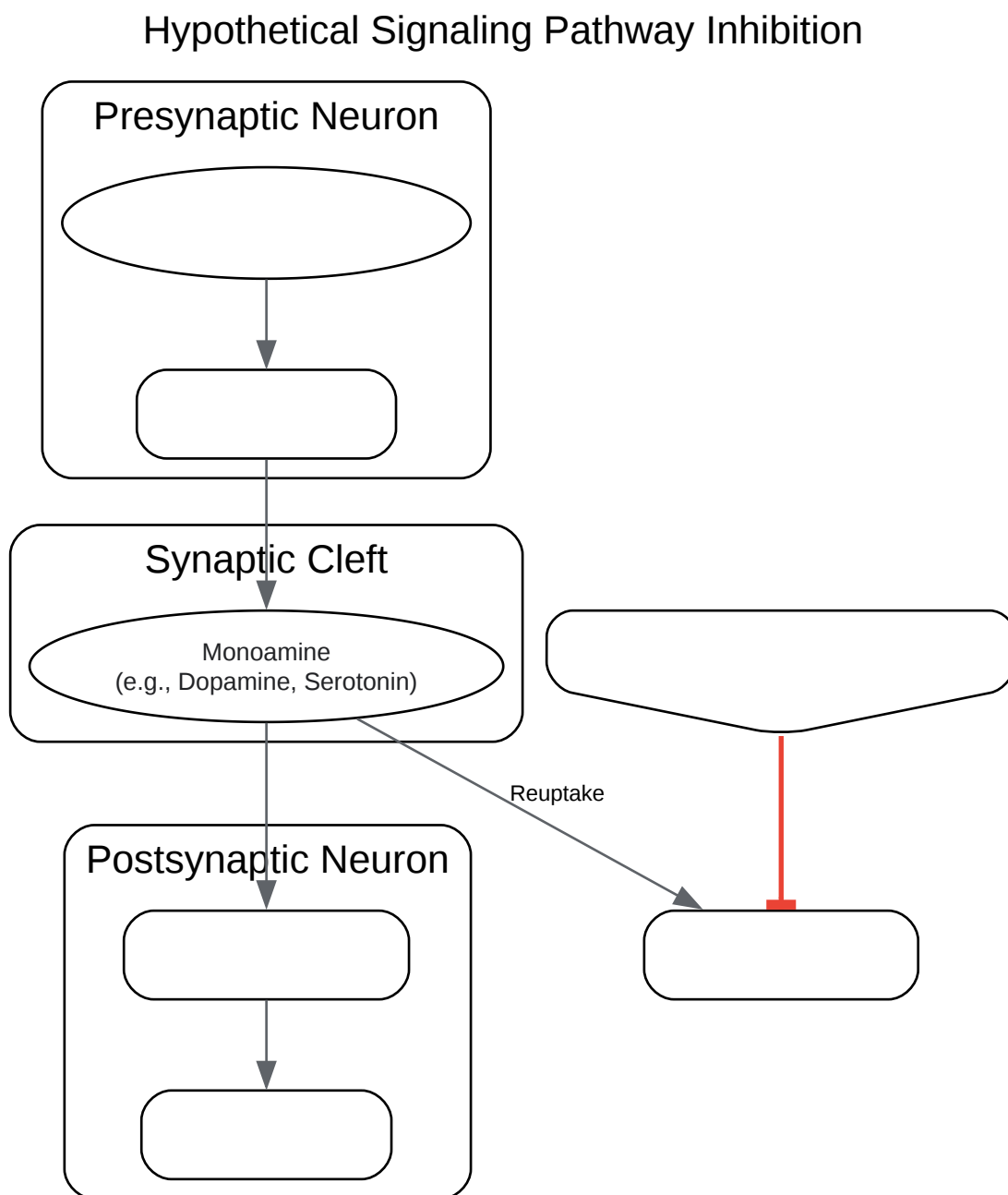
Experimental Workflow: Synthesis of 1-N-Boc-3-Cyanopyrrolidine



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Caption: Synthesis workflow for **1-N-Boc-3-cyanopyrrolidine**.

1-N-Boc-3-cyanopyrrolidine is a precursor for compounds with monoamine reuptake inhibition activity, which are relevant for neurological conditions.[1] The following diagram illustrates a hypothetical mechanism of action for a derivative.



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Caption: Inhibition of monoamine reuptake by a derivative.

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